

An In-depth Technical Guide to 6-(4-Fluorophenyl)nicotinic Acid

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Compound of Interest

Compound Name: 6-(4-Fluorophenyl)nicotinic acid

Cat. No.: B1322721

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CAS Number: 223127-24-0

This technical guide provides a comprehensive overview of **6-(4-Fluorophenyl)nicotinic acid**, a derivative of nicotinic acid (Vitamin B3). Due to the limited availability of direct experimental data for this specific compound, this guide synthesizes information from closely related analogues and the parent compound, nicotinic acid, to offer insights into its potential properties, synthesis, and biological activities. This document is intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

While specific experimental data for **6-(4-Fluorophenyl)nicotinic acid** is not readily available in the literature, its basic properties can be calculated or inferred from its structure and comparison with related compounds.

Table 1: Physicochemical Properties of **6-(4-Fluorophenyl)nicotinic Acid** and Related Compounds

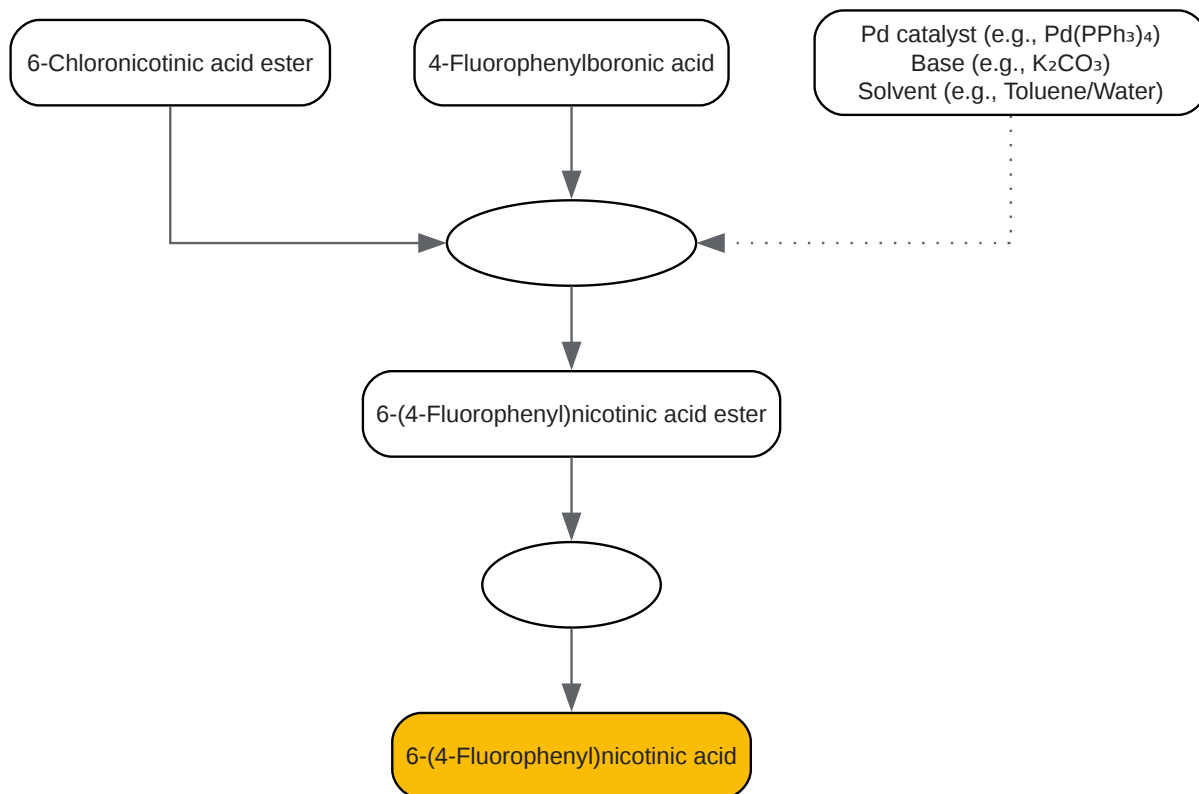
Property	6-(4-Fluorophenyl)nicotinic acid	6-Fluoronicotinic acid	Nicotinic Acid (Niacin)
CAS Number	223127-24-0[1][2]	403-45-2	59-67-6
Molecular Formula	C ₁₂ H ₈ FNO ₂ [2][3]	C ₆ H ₄ FNO ₂	C ₆ H ₅ NO ₂
Molecular Weight	217.20 g/mol [2]	141.10 g/mol	123.11 g/mol
Appearance	Solid (predicted)	White powder	White, translucent crystals
Melting Point	Not available	144 - 148 °C	237 °C
Solubility	Poorly soluble in water (predicted)	Slightly soluble in cold water; more soluble in hot water and hot ethanol	18 g/L in water
pKa	Not available	Not available	2.0, 4.85

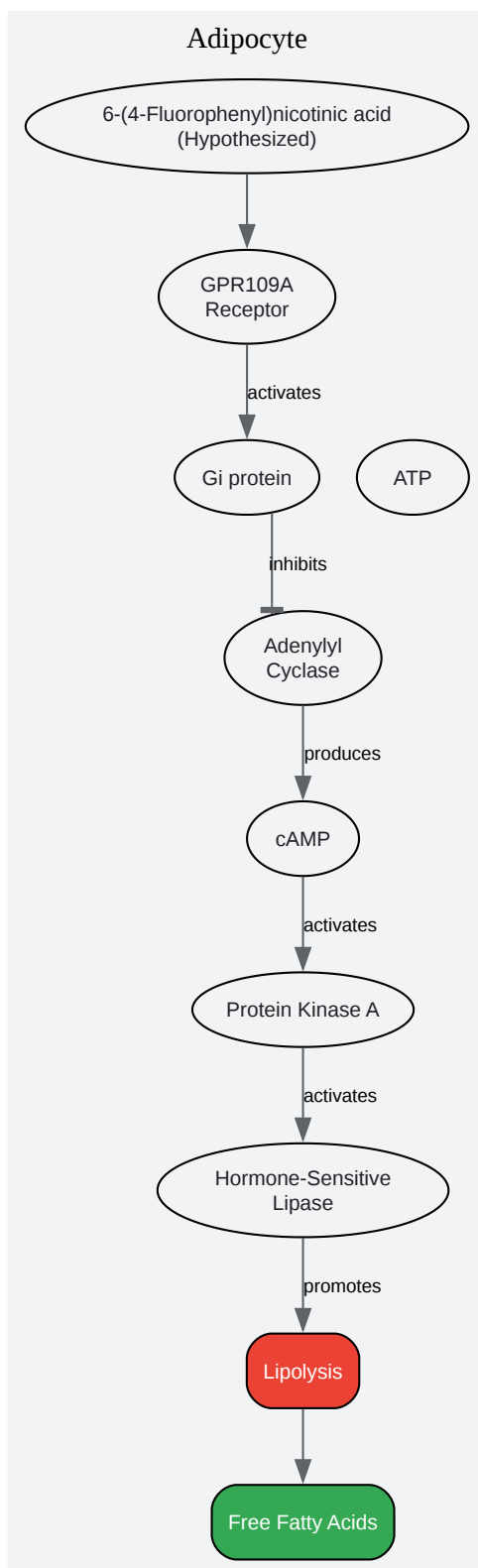
Synthesis and Experimental Protocols

A definitive, published synthesis protocol specifically for **6-(4-Fluorophenyl)nicotinic acid** is not currently available. However, its synthesis can be logically designed based on established methods for creating 6-aryl-nicotinic acid derivatives. A plausible synthetic route would involve a Suzuki coupling reaction, a powerful method for forming carbon-carbon bonds between aryl halides and boronic acids.

Hypothetical Synthesis Workflow

A potential synthetic pathway for **6-(4-Fluorophenyl)nicotinic acid** is outlined below. This workflow is based on common organic chemistry reactions for similar structures.





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References

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- 3. 851266-74-5 CAS MSDS (6-[4-(TRIFLUOROMETHOXY)PHENYL]NICOTINIC ACID) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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